

# Uranium Carbide: A High-Performance Target Material for Particle Accelerators

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## Compound of Interest

Compound Name: Uranium carbide (UC)

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Uranium carbide (UC<sub>x</sub>) stands as a crucial target material in the field of particle physics and radioisotope production, primarily for its exceptional thermal and physical properties. Its high melting point, excellent thermal conductivity, and high uranium density make it an ideal candidate for withstanding the intense conditions within particle accelerators, particularly for the production of exotic radioactive ion beams (RIBs) at Isotope Separation On-Line (ISOL) facilities.<sup>[1][2][3]</sup> This document provides detailed application notes and protocols for the use of uranium carbide as a target material, aimed at researchers, scientists, and professionals in drug development who utilize accelerator-produced radioisotopes.

## Properties and Advantages of Uranium Carbide Targets

Uranium carbide targets are favored for their robustness under high-intensity proton beams.<sup>[1]</sup> The key properties that contribute to their superior performance include:

- **High Melting Point:** Uranium monocarbide (UC) has a melting point of approximately 2350-2500°C, allowing the target to operate at very high temperatures without melting.<sup>[4]</sup> This high-temperature operation is critical for the rapid diffusion and effusion of short-lived isotopes produced within the target matrix.<sup>[2]</sup>

- **Good Thermal Conductivity:** Compared to the more common uranium dioxide (UO<sub>2</sub>) targets, uranium carbide exhibits significantly higher thermal conductivity.[5] This property allows for efficient heat dissipation from the proton beam interaction, reducing the risk of target failure due to thermal shock.
- **High Uranium Density:** The high density of uranium atoms in the carbide matrix leads to a high fission and spallation reaction rate, resulting in a greater yield of desired isotopes for a given beam intensity.[5]
- **Porosity and Microstructure:** The release efficiency of radioisotopes is heavily dependent on the microstructure of the target material.[5][6] Porous uranium carbide targets with small grain sizes provide shorter diffusion paths for the produced isotopes to escape, significantly enhancing the release of short-lived nuclei.[1][6] The use of carbon nanotubes (CNTs) in the fabrication process has been shown to produce highly porous and nanostructured UC<sub>x</sub>, leading to improved release efficiencies compared to standard graphite-based targets.[5][6]

## Applications in Radioisotope Production

Uranium carbide targets are instrumental in producing a wide range of neutron-rich isotopes through proton-induced fission and spallation. These isotopes are of significant interest for fundamental nuclear physics research, astrophysics studies, and medical applications, including the development of novel radiopharmaceuticals.[3]

Facilities like CERN-ISOLDE and TRIUMF utilize uranium carbide targets to generate intense beams of exotic nuclei for various experiments.[3] For example, neptunium and plutonium isotopes have been successfully produced from uranium carbide targets by bombarding them with 1.4-GeV protons.

## Quantitative Data on Uranium Carbide Target Performance

The performance of a uranium carbide target is evaluated based on several key parameters, including isotope production yields, release efficiencies, and the influence of target temperature. The following tables summarize some of the available quantitative data.

Target Type	Proton Energy	Isotope	Production Yield (ions/ $\mu$ C)	Reference
High-density UC2 powder	1 GeV	$^{89}\text{Rb}$	$\sim 1.0 \times 10^8$	[7]
High-density UC2 powder	1 GeV	$^{139}\text{Cs}$	$\sim 1.0 \times 10^7$	[7]
High-density UC2 powder	1 GeV	In isotopes	Variable	[7]

Table 1: Isotope Production Yields from a High-Density Uranium Carbide Target.

Target Type	Isotope	Temperature ( $^{\circ}\text{C}$ )	Release Efficiency (%)	Reference
UCx with CNTs	Kr isotopes	1600	Higher than standard UCx	[8]
Standard UCx	Kr isotopes	1600	Baseline	[8]
High-density UC2 powder	$^{89}\text{Rb}$	2100	Increases with temperature	[7]
High-density UC2 powder	$^{139}\text{Cs}$	2100	Increases with temperature	[7]

Table 2: Release Efficiency of Fission Products from Uranium Carbide Targets.

## Experimental Protocols

The following sections provide generalized protocols for the fabrication, handling, and analysis of uranium carbide targets. It is crucial to note that these are general guidelines, and specific procedures may vary depending on the facility and experimental requirements. All handling of uranium and irradiated materials must be performed in appropriately shielded facilities (e.g., hot cells) by trained personnel, following strict radiation safety protocols.[9][10][11]

# Uranium Carbide Target Fabrication Protocol

## (Carbothermic Reduction)

This protocol outlines the synthesis of porous uranium carbide (UC<sub>x</sub>) from uranium dioxide (UO<sub>2</sub>) and a carbon source (graphite or carbon nanotubes).

### Materials and Equipment:

- Uranium dioxide (UO<sub>2</sub>) powder
- Graphite powder or multi-walled carbon nanotubes (CNTs)
- Isopropanol
- Ultrasonic bath
- Hand blender (for specific mixing protocols)
- High-temperature vacuum furnace
- Press for pelletizing

### Procedure:

- Precursor Preparation:
  - Weigh appropriate amounts of UO<sub>2</sub> and carbon source to achieve the desired carbon-to-uranium (C/U) molar ratio. Ratios typically range from 4 to 7.[\[1\]](#)
  - For improved homogeneity, uranium and carbon powders can be separately dispersed in isopropanol using an ultrasonic bath.
- Mixing:
  - Conventional Protocol (CP): Dry mix the UO<sub>2</sub> and carbon powders in a ball mill or with a mortar and pestle.

- Developing Protocol (DP): Mix the isopropanol dispersions of UO<sub>2</sub> and carbon using a hand blender to ensure a homogeneous mixture.
- Drying:
  - Evaporate the isopropanol from the mixture in a fume hood or a vacuum oven at a low temperature.
- Pelletizing:
  - Press the dried powder into pellets of the desired geometry and density using a hydraulic press.
- Carbothermic Reduction (Sintering):
  - Place the pellets in a graphite crucible within a high-temperature vacuum furnace.
  - Heat the pellets under vacuum according to a specific temperature profile. A typical final temperature is around 2000°C, held for several hours, to induce the reaction:  $\text{UO}_2 + (3+x)\text{C} \rightarrow \text{UC}_x + 2\text{CO}$ .[\[12\]](#)
  - The furnace is then cooled down to room temperature.
- Characterization:
  - Analyze the resulting UC<sub>x</sub> pellets for their phase composition (using X-ray diffraction), microstructure (using scanning electron microscopy), porosity, and density.

## Protocol for Handling Irradiated Uranium Carbide Targets

The handling of highly radioactive irradiated targets requires specialized remote handling equipment within shielded hot cells.[\[9\]](#)[\[10\]](#)[\[13\]](#)

Equipment:

- Master-slave manipulators

- In-cell cranes
- Shielded viewing windows or CCTV cameras
- Remote cutting and gripping tools
- Sealed containers for transport and storage

#### Procedure:

- **Transfer to Hot Cell:** The irradiated target, housed in its container, is remotely transferred from the accelerator to the hot cell.[\[3\]](#)
- **Disassembly:** Using master-slave manipulators and other remote tools, the target container is opened, and the uranium carbide target is extracted.
- **Visual Inspection:** The target is visually inspected for any signs of degradation, such as cracking, swelling, or discoloration, using in-cell cameras.
- **Sample Preparation for Post-Irradiation Examination (PIE):**
  - If required, small sections of the target are cut using remote cutting tools for further analysis.
  - These samples may be mounted in epoxy resin and polished for microstructural analysis.  
[\[14\]](#)[\[15\]](#)
- **Waste Management:** All waste generated during the handling process is treated as radioactive waste and disposed of according to facility-specific and regulatory procedures.
- **Storage:** The remaining irradiated target material is placed in a shielded container for long-term storage in a designated radioactive waste facility.[\[10\]](#)

## Post-Irradiation Examination (PIE) Protocols

PIE is essential for understanding the performance of the target material under irradiation and for improving future target designs.

This technique is used to identify and quantify the radioisotopes produced in the target.[\[16\]](#)[\[17\]](#)  
[\[18\]](#)

Equipment:

- High-Purity Germanium (HPGe) detector
- Multi-channel analyzer (MCA)
- Lead shielding for the detector
- Collimators

Procedure:

- Sample Positioning: Place the irradiated target or a sample from it at a fixed and reproducible distance from the HPGe detector. The detector and sample should be housed in a lead shield to reduce background radiation.
- Data Acquisition: Acquire a gamma-ray spectrum for a predetermined amount of time. The acquisition time will depend on the activity of the sample.
- Spectrum Analysis:
  - Identify the gamma-ray peaks corresponding to the decay of specific isotopes using their characteristic energies.
  - Calculate the activity of each identified isotope by determining the net peak area and correcting for gamma-ray intensity, detector efficiency, and radioactive decay.
- Data Interpretation: Use the isotopic activities to determine the production yields and release efficiencies.

EPMA is a microanalytical technique used to determine the elemental composition of small volumes of the target material, providing insights into the distribution of fission products and the integrity of the fuel matrix.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[14\]](#)[\[15\]](#)

Equipment:

- Shielded Electron Probe Microanalyzer

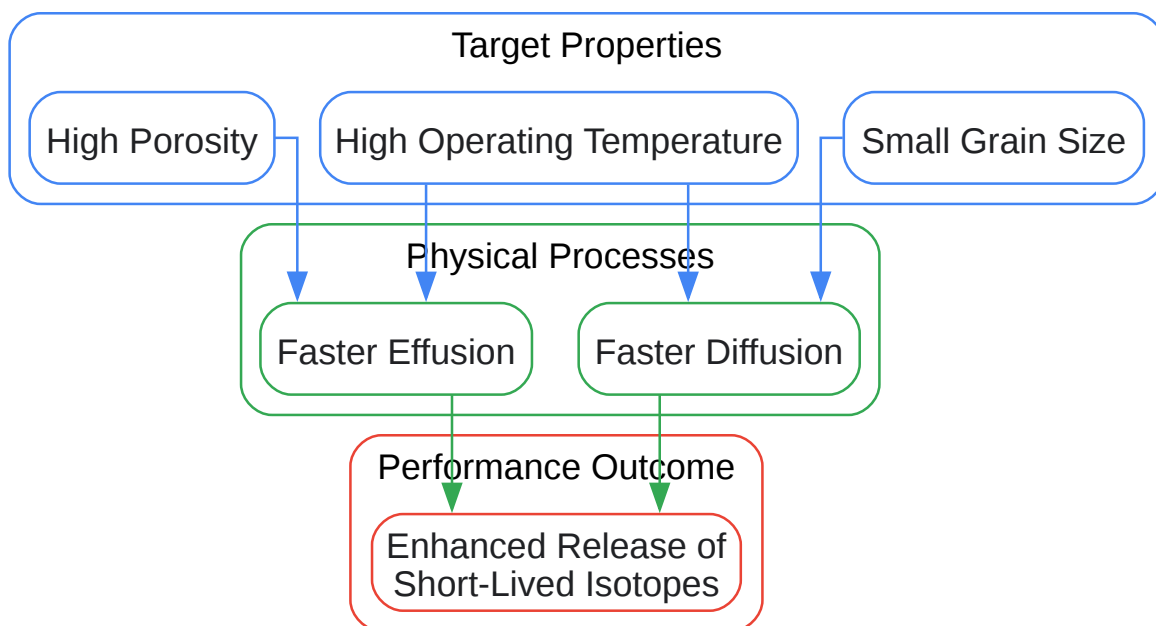
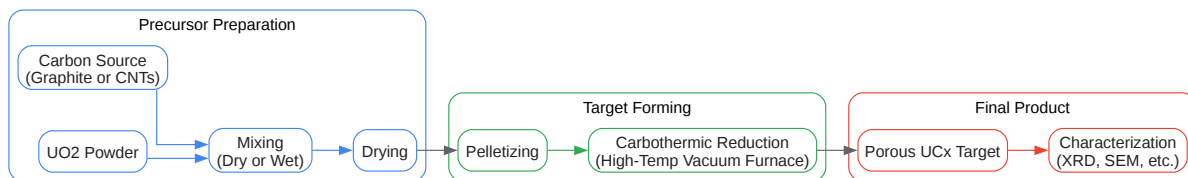
#### Procedure:

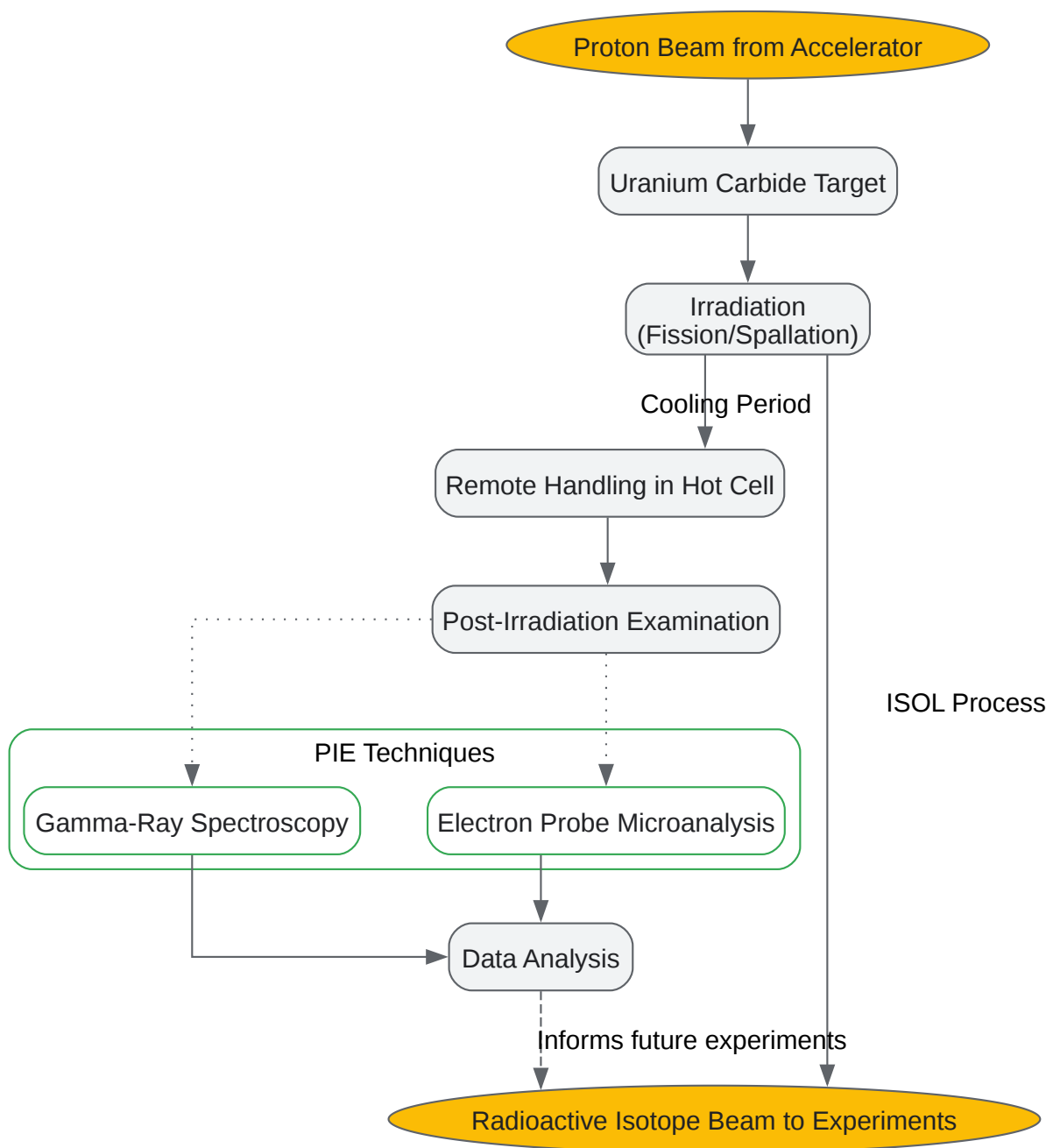
- Sample Preparation: A polished cross-section of the irradiated target is prepared as described in the remote handling protocol. The sample must be conductive; a thin carbon coat is typically applied.
- Analysis:
  - The sample is placed in the EPMA chamber.
  - An electron beam is focused on specific points of interest on the sample surface.
  - The characteristic X-rays emitted from the interaction of the electron beam with the sample are analyzed using wavelength-dispersive spectrometers.
  - The intensity of the X-rays is proportional to the concentration of the elements present.
- Data Interpretation:
  - Generate elemental maps to visualize the distribution of uranium, carbon, and various fission products within the target's microstructure.
  - Perform quantitative analysis at specific points to determine the local concentrations of different elements.

## Visualizations

### Experimental Workflow: Uranium Carbide Target Fabrication







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